

A Comprehensive Technical Guide to 1-Bromoheptadecane

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Compound of Interest		
Compound Name:	1-Bromoheptadecane	
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For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical and physical properties of reagents is paramount. This technical guide provides an in-depth overview of **1-Bromoheptadecane**, a long-chain alkyl bromide used in various chemical syntheses. This document outlines its core physical constants, provides a general experimental protocol for its purification, and illustrates a typical purification workflow.

Core Properties of 1-Bromoheptadecane

1-Bromoheptadecane, also known as heptadecyl bromide, is a chemical compound with the linear formula CH₃(CH₂)16Br. Its fundamental identifier in chemical literature and databases is its CAS number.

CAS Number: 3508-00-7[1][2]

Physical and Chemical Constants

A summary of the key physical and chemical properties of **1-Bromoheptadecane** is presented in the table below. These values are essential for designing experimental conditions, performing calculations, and ensuring safe handling.



Property	Value	Source(s)
Molecular Formula	C17H35Br	[1][2]
Molecular Weight	319.36 g/mol	[1][2]
Appearance	White or colorless to light yellow solid	
Melting Point	29 - 32 °C	
Boiling Point	126 - 128 °C at 0.1 mmHg	
Purity	Typically ≥95.0% (GC)	[1]

Experimental Protocol: Purification of 1-Bromoheptadecane

The following is a general experimental protocol for the purification of a crude solid organic compound like **1-Bromoheptadecane**. The primary methods employed are recrystallization and column chromatography. The choice of method depends on the nature and quantity of impurities.

Materials and Reagents

- Crude 1-Bromoheptadecane
- A suitable solvent for recrystallization (e.g., ethanol, isopropanol, or a mixture of solvents like hexanes and ethyl acetate)
- Silica gel (for column chromatography)
- Eluent (e.g., a mixture of hexanes and ethyl acetate)
- Standard laboratory glassware (beakers, Erlenmeyer flasks, Buchner funnel, etc.)
- · Heating mantle or hot plate
- Filtration apparatus



Rotary evaporator

Method 1: Recrystallization

Recrystallization is an effective technique for purifying solid compounds based on differences in solubility between the compound and its impurities in a given solvent at different temperatures.

Procedure:

- Solvent Selection: In a small test tube, dissolve a small amount of crude 1-Bromoheptadecane in a minimal amount of a potential solvent at its boiling point. The ideal solvent will dissolve the compound when hot but show low solubility at room temperature.
- Dissolution: Place the crude **1-Bromoheptadecane** in an Erlenmeyer flask and add a minimal amount of the chosen hot solvent to completely dissolve the solid.
- Hot Filtration (Optional): If insoluble impurities are present, perform a hot gravity filtration to remove them.
- Crystallization: Allow the hot, saturated solution to cool slowly to room temperature. Crystal formation should be observed. Further cooling in an ice bath can maximize the yield of crystals.
- Isolation of Crystals: Collect the purified crystals by vacuum filtration using a Buchner funnel.
- Washing: Wash the crystals with a small amount of cold solvent to remove any adhering impurities.
- Drying: Dry the purified crystals under vacuum to remove any residual solvent.

Method 2: Flash Column Chromatography

Flash column chromatography is a rapid purification technique that utilizes a stationary phase (silica gel) and a mobile phase (eluent) to separate components of a mixture.

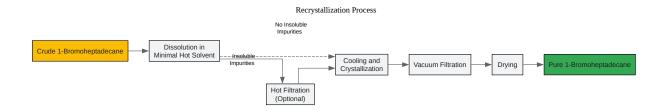
Procedure:



- Solvent System Selection: Use thin-layer chromatography (TLC) to determine an appropriate eluent system that provides good separation of **1-Bromoheptadecane** from its impurities.
- Column Packing: Prepare a chromatography column by packing it with silica gel as a slurry in the chosen eluent.
- Sample Loading: Dissolve the crude 1-Bromoheptadecane in a minimal amount of the eluent and carefully load it onto the top of the silica gel column.
- Elution: Pass the eluent through the column under positive pressure (e.g., using compressed air or nitrogen).
- Fraction Collection: Collect the eluate in a series of fractions.
- Analysis: Analyze the collected fractions by TLC to identify those containing the pure product.
- Solvent Removal: Combine the pure fractions and remove the solvent using a rotary evaporator to obtain the purified 1-Bromoheptadecane.

Visualization of Purification Workflow

The following diagram illustrates a general workflow for the purification of a crude organic solid, applicable to **1-Bromoheptadecane**.





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Caption: General workflow for the purification of **1-Bromoheptadecane** via recrystallization.

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References

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